

3-Methyloctane chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyloctane

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An In-depth Technical Guide to the Chemical and Physical Properties of **3-Methyloctane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical and physical properties of **3-Methyloctane**. The information is presented in a structured format to facilitate easy access and comparison for research, development, and safety applications.

Chemical Identity

3-Methyloctane is a branched-chain alkane, an isomer of nonane. Its fundamental identifiers are crucial for accurate documentation and procurement in a research and development setting.

Identifier	Value	Source
IUPAC Name	3-methyloctane	[1] [2]
CAS Number	2216-33-3	[1] [3] [4]
Molecular Formula	C9H20	[1] [4] [5]
Molecular Weight	128.26 g/mol	[1] [4] [5]
SMILES	<chem>CCCCC(C)CC</chem>	[1] [5]
InChIKey	SEEOMASXHIJCDV- UHFFFAOYSA-N	[1] [6]
Synonyms	Isononane, Octane, 3-methyl-	[1] [6] [7]

Physicochemical Properties

The physical and chemical properties of **3-Methyloctane** are summarized below. These parameters are essential for understanding its behavior in various experimental and industrial conditions.

Tabulated Physical Properties

Property	Value	Unit	Source
Appearance	Clear, colorless liquid	-	[1][7]
Boiling Point	144	°C	[5][8][9]
Melting Point	-107.6 to -108	°C	[5][10]
Density	0.721	g/mL	[5][10]
Vapor Pressure	6.25 - 6.69	mmHg @ 25°C	[1][3][7][9]
Flash Point	32	°C	[8][9]
Refractive Index	1.4063 - 1.407	n _{20/D}	[5][8][9]
Solubility in Water	0.8 - 2.691	mg/L @ 23-25°C	[3][8]
Solubility in Solvents	Soluble in Ether, Benzene, Acetone	-	[8]
LogP (Octanol/Water Partition Coefficient)	5.350 (est.)	-	[3][8]

Spectroscopic Data

Spectroscopic data is vital for the structural elucidation and identification of **3-Methyloctane**.

Spectrum Type	Availability	Source
¹³ C NMR	Available	[1]
GC-MS	Available	[1]
FTIR	Available	[1]

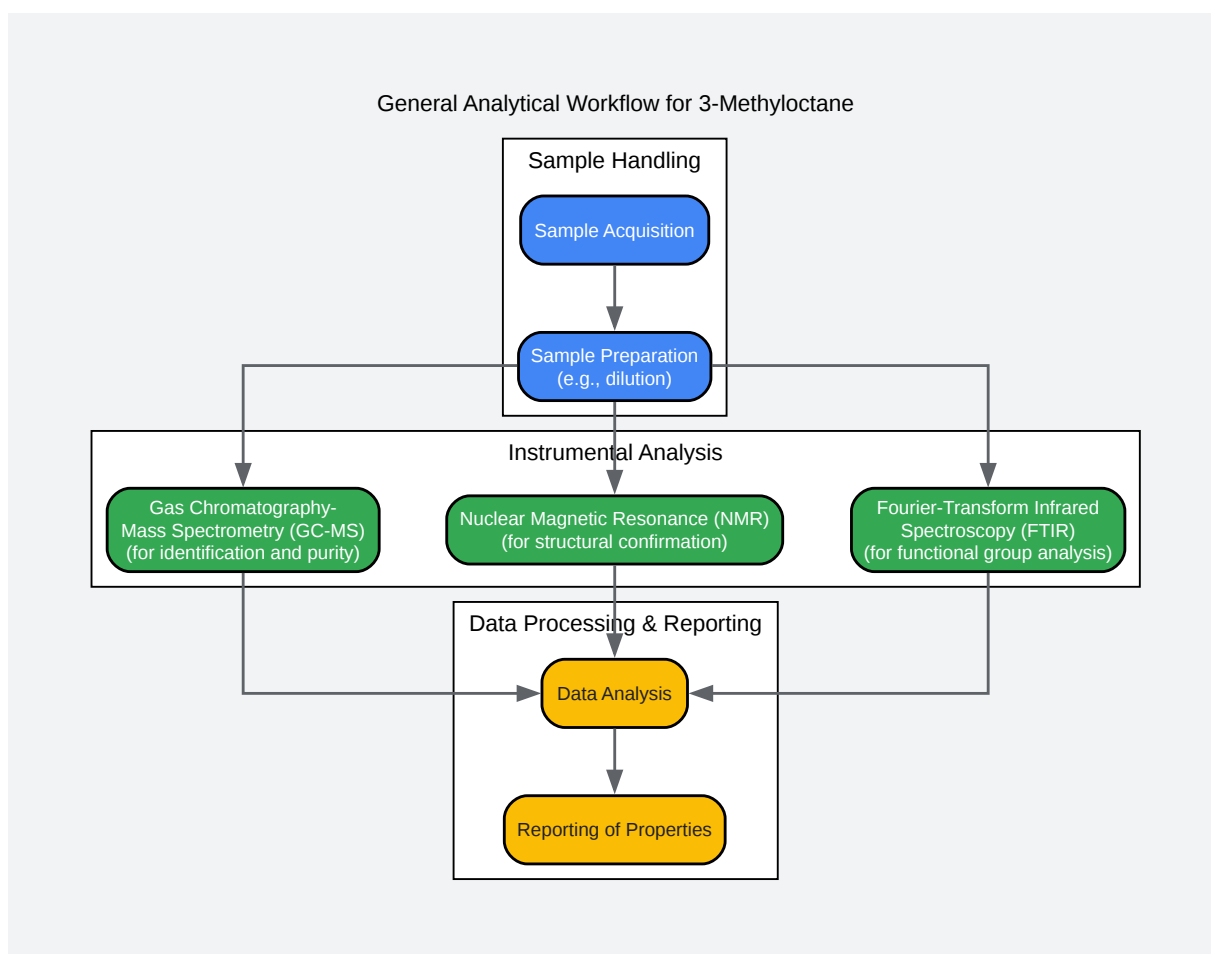
Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of standard chemicals like **3-Methyloctane** are well-established and can be found in standard analytical chemistry textbooks and pharmacopeias. The reported values are typically determined using techniques such as:

- Boiling Point: Distillation according to ASTM or similar standardized methods.
- Melting Point: Differential Scanning Calorimetry (DSC) or a standard melting point apparatus.
- Density: Use of a pycnometer or a digital density meter.
- Refractive Index: Measurement using a refractometer.
- Spectroscopy: Standard acquisition parameters on NMR, GC-MS, and FTIR instruments.

Logical Relationships and Workflows

While **3-Methyloctane** is not involved in complex biological signaling pathways, its analysis follows a logical workflow.



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Caption: General Analytical Workflow for **3-Methyloctane**.

This diagram illustrates a typical workflow for the analysis of **3-Methyloctane**, from sample handling to instrumental analysis and final reporting of its properties.

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- To cite this document: BenchChem. [3-Methyloctane chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293759#3-methyloctane-chemical-and-physical-properties]

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